

# Sulphur Blue 10 wash fastness improvement techniques

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Sulphur Blue 10

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## Understanding Sulphur Dyes and Fastness

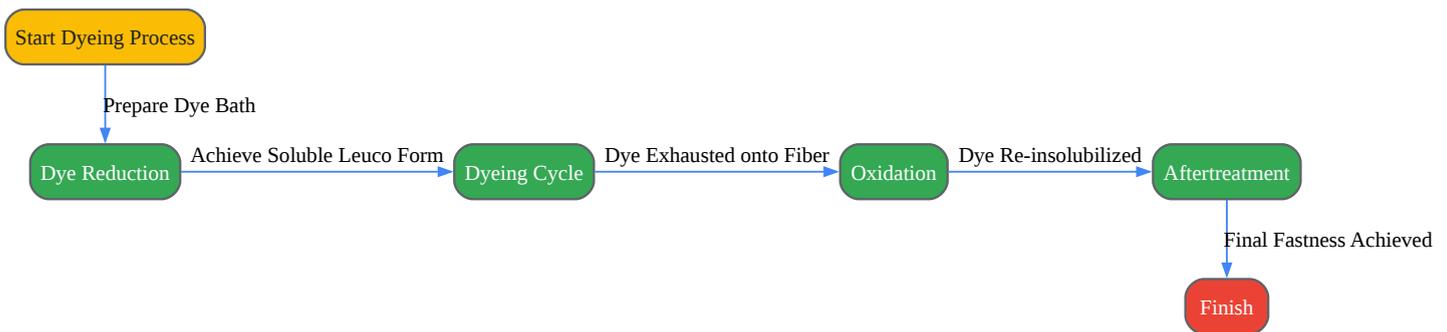
Sulphur dyes are complex, water-insoluble dyes used primarily on cellulosic fibers like cotton. They must be converted to a soluble, substantive "leuco" form using a reducing agent before application. After dyeing, they are oxidized back to their insoluble form inside the fiber, which provides good wash fastness [1] [2].

The table below summarizes the typical fastness properties of Sulphur Blue 7 (BRN), a common dye in this class [3] [4].

Fastness Type	Rating	Notes/Conditions
Soaping Fastness	4 (Moderate)	Color change after soaping at 40°C [3].
	3 (Severe)	Color change after soaping at 95°C [3].
Light Fastness	4-5 [3] [4]	Good resistance to fading from light exposure.
Perspiration Fastness	4-5 [3] [4]	Good resistance to both acid and alkali perspiration.
Rubbing Fastness	4-5 (Dry)	...
	2 (Wet)	...

## Techniques for Improving Wash Fastness

Improving wash fastness involves optimizing every stage of the dyeing process to ensure the dye is fully reduced, uniformly applied, completely oxidized, and firmly fixed within the fiber. The following workflow outlines the key stages and their objectives.



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Based on the workflow above, here are detailed protocols for each critical stage.

### Dye Reduction and Solution Preparation

Proper reduction is the first critical step. Incomplete reduction leads to poor dye solubility, resulting in unlevel dyeing, poor rub fastness, and bronzing [2].

- **Reducing Agent:** Sodium sulfide ( $\text{Na}_2\text{S}$ ) is commonly used. The amount should be 1.5 to 2 times the weight of the dye [3].
- **Preparation Method:**
  - Paste the dye powder with cold water to avoid lump formation [1].
  - Add the required amount of sodium sulfide and dissolve with boiling water.
  - Boil the solution for up to 100 minutes to ensure complete reduction and dissolution [1].
- **Key Consideration:** For Sulphur Blue BRN, adding a small amount of baking soda (less than  $50^\circ\text{C}$ ) can aid reduction, improve color vividness, save about 10% dye, and help eliminate red-edge spots

[3]. The dye solution **must be filtered** before adding to the dye bath to remove any undissolved particles [2].

## Dyeing Cycle and Exhaustion

Control during the dyeing process ensures uniform uptake.

- **Dyeing Temperature:** For Sulphur Blue BRN, the optimal range is 60-80°C [3]. The pH should be maintained between 8.5 and 9 for level dyeing [3].
- **Exhaustion Aids:** Add Glauber's salt (sodium sulfate) or common salt to the dye bath to improve the exhaustion of the dye onto the fiber. Ensure the salt and water are free from calcium and magnesium to prevent insoluble salts from forming [1] [2].

## Oxidation Process

Oxidation reconverts the soluble leuco form into the original insoluble form inside the fiber, locking it in place.

- **Oxidizing Agents:**
  - **Air (Airing):** Simple and cost-effective [1] [2].
  - **Chemical Oxidants:** Sodium perborate, hydrogen peroxide, or sodium dichromate can be used [3] [1]. For Sulphur Blue BRN, oxidation with air or sodium perborate is typical [3].
- **Note on Color:** Using hydrogen peroxide or sodium perborate can yield a more vivid color, but may slightly redden the shade and potentially lower wet fastness [3].

## Post-Dyeing Aftertreatments

Aftertreatments are crucial for maximizing fastness and correcting issues.

- **Thorough Washing:** Efficient washing after oxidation is necessary to remove all unfixed dye, chemicals, and any sulfur particles, which directly improves rubbing and wash fastness [2].
- **Fixing Agents:** Treating the dyed material with a fixing agent can improve both wash fastness and light fastness, though it may darken the shade slightly [3].
- **Soaping:** A final soaping at high temperature (e.g., 95°C) helps remove any superficial dye and improves the final fastness ratings [3].

## Troubleshooting Common Problems

Problem	Possible Causes	Corrective Actions & Preventive Measures
<b>Bronziness or Dull Shades</b>	• Insufficient sodium sulfide [2]. • Quick oxidation of surface dye [2]. • High concentration of salt [2].	• Use sufficient, calculated Na <sub>2</sub> S [2]. • Perform an aftertreatment with a Na <sub>2</sub> S solution (1-2 g/L) at room temperature, or with a soap and olive oil mixture at 60°C [2].
<b>Poor Rubbing Fastness</b>	• Presence of insoluble dye particles on the fiber surface [2]. • Insufficient washing after dyeing [2].	• Ensure complete dye dissolution and filtration [2]. • Perform efficient washing and soaping after dyeing [2].
<b>Fabric Tendering (Loss of Strength)</b>	• Acid formation from free sulfur in the dyed material upon storage, which degrades cellulose [2].	• Give an aftertreatment with an acid-neutralizing agent like sodium acetate. The acetate converts harmful sulfuric acid into harmless acetic acid [2].
<b>Poor Wash Fastness (Color Bleeding)</b>	• Incomplete oxidation of the dye [1]. • Inadequate soaping to remove unfixed dye. • Ensure complete oxidation by checking the process.	• Implement a severe soaping step (at 95°C) as part of the routine process [3].

## Frequently Asked Questions

**Q1: Why is Sulphur Blue BRN particularly mentioned to have "poor stability" during dyeing?** Sulphur Blue BRN is prone to premature oxidation, which can lead to issues like red edges, patches, and erythema (red spots) on the fabric. This can be mitigated by adding baking soda to the dye bath and ensuring the cloth is kept wet and processed without delay [3].

**Q2: Can Sulphur Blue be used on protein fibers like wool?** No. The application of sulphur dyes requires a strong alkaline environment with sodium sulfide, which is damaging to protein fibers like wool [1] [2].

**Q3: What are the key environmental concerns with sulphur dyes, and how do they impact research?** The dyeing process can generate hydrogen sulfide (H<sub>2</sub>S) and produce colored wastewater that is difficult to treat [5]. Stricter environmental regulations (like REACH and GOTS) are pushing the industry toward greener alternatives and closed-loop systems, which is a relevant area for research and development [6] [5].

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To cite this document: Smolecule. [Sulphur Blue 10 wash fastness improvement techniques].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1824109#sulphur-blue-10-wash-fastness-improvement-techniques>]

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